

# Commercial Availability and Research Applications of Methylcyclopentadecenone: A Technical Guide

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## Compound of Interest

Compound Name: Methylcyclopentadecenone

Cat. No.: B13395399

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial sources, availability, and scientific applications of **Methylcyclopentadecenone**. This information is intended to assist researchers, scientists, and professionals in drug development in sourcing this compound for laboratory and investigational use.

## Commercial Sourcing and Availability

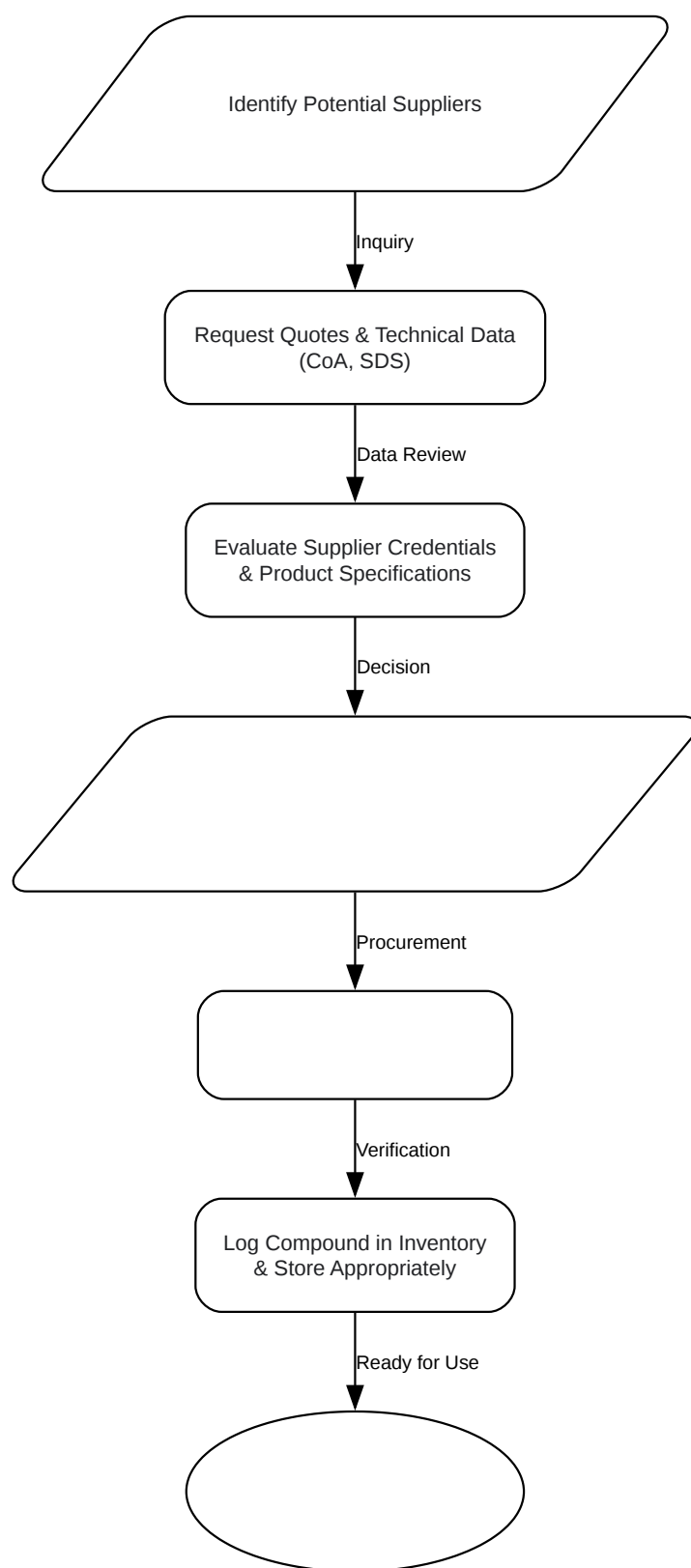
**Methylcyclopentadecenone** is available from various chemical suppliers, primarily located in China. The compound is offered in different grades, purities, and quantities to suit a range of research and development needs. Below is a summary of commercial availability based on publicly accessible data.

Supplier	Location	Purity	Available Quantities	Grade	CAS Number
Condice Chemical (Hubei) Co., Ltd.	China	99%	1kg, 25kg	Not Specified	82356-51-2
Shanghai UCHEM Inc.	China	99%	1kg, 25kg	Not Specified	82356-51-2
Shanghai Dingfen Chemical Technology Co., Ltd.	China	96%	1g, 5g, 25g, 100g, 500g	Not Specified	82356-51-2
Wuhan Netcom Electronic Commerce Limited	China	50%, 90%, 95%	25kg	Not Specified	82356-51-2
Wuhan kemike Biomedical Technology Co., Ltd.	China	96%	Not Specified	Not Specified	82356-51-2
Klong Industrial Co., Ltd.	China	Not Specified	25kgs	Not Specified	82356-51-2
Guangzhou Yaoguang Technology Co., Ltd.	China	99%	Not Specified	Reagent Grade	82356-51-2
Xian ZB Biotech Co.,Ltd.	China	99%	Not Specified	Daily Chemical	82356-51-2

Kindchem Co., Ltd.	China	98%	Not Specified	Industrial Grade	82356-51-2
Shan Dong Believe Chemical Pte. Ltd.	China	99%	Not Specified	Medical Grade	82356-51-2
Wolfa	Not Specified	99%	Not Specified	Food Grade	82356-51-2
NINGBO INNO PHARMCHEM CO.,LTD.	China	High Purity	Ton to hundred tons	Not Specified	82356-51-2
BOC Sciences	USA	Not Specified	Not Specified	Research Chemicals, Biochemicals, Pharmaceutical Ingredients	82356-51-2

## Acquiring Methylcyclopentadecenone for Research: A Workflow

The process of obtaining **Methylcyclopentadecenone** for research purposes involves several key steps, from initial supplier identification to final procurement and laboratory application. The following diagram illustrates a typical workflow for researchers.



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Caption: Workflow for sourcing research-grade **Methylcyclopentadecenone**.

## Research Applications and Experimental Considerations

While primarily known for its use as a fragrance ingredient with a powerful musk note, **Methylcyclopentadecenone** and its related chemical structures, such as cyclopentenediones and cyclopentenone derivatives, are subjects of scientific investigation for their potential biological activities.<sup>[1][2]</sup>

## Synthesis and Chemical Properties

**Methylcyclopentadecenone** is a macrocyclic ketone.<sup>[1]</sup> Its synthesis can be achieved through the rearrangement of 14-methyl-16-oxabicyclo[10.3.1]hexadec-1(15)-ene, which is catalyzed by phosphoric acid.<sup>[1]</sup> The starting material for this process is cyclododecanone.<sup>[1]</sup> Another described method involves the cyclization of 2,15-diketoheptadecane. This unsaturated ketone can be hydrogenated to yield dl-Muscone.

## Toxicological and Safety Evaluation

A toxicologic and dermatologic review of 3-**methylcyclopentadecenone** has been conducted, indicating its membership in the macrocyclic ketones fragrance structural group.<sup>[3]</sup> Studies have shown that it is generally not irritating in humans after a single application, though some animal studies indicated irritation at high concentrations.<sup>[3]</sup> No genotoxicity was observed in bacterial and mammalian cell lines, and a reproductive toxicity study compliant with OECD guidelines found no adverse effects.<sup>[3]</sup> The Environmental Working Group (EWG) notes a moderate concern for allergies and immunotoxicity.<sup>[4]</sup>

## Investigational Research in Drug Discovery

The cyclopentenone ring is a key structural motif found in a variety of natural products and is considered a valuable building block in organic synthesis for creating compounds with interesting biological properties.<sup>[5]</sup> Research into cyclopentenedione derivatives has revealed a broad spectrum of biological activities, including anti-inflammatory, cytostatic, antibacterial, and antifungal effects.<sup>[2]</sup>

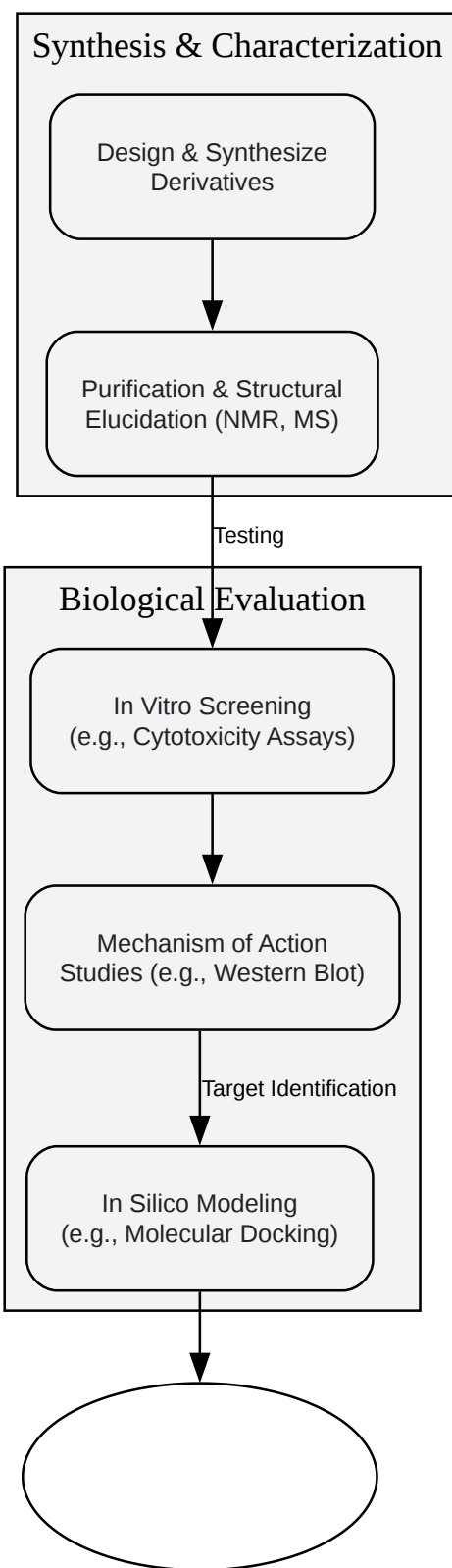
While specific, detailed experimental protocols for the use of **Methylcyclopentadecenone** in drug development are not widely published, the general methodologies for evaluating related compounds can provide a framework for future research. The synthesis and biological

evaluation of various cyclopentenone and cyclopentaquinoline derivatives have been reported, often involving the following stages:

- **Chemical Synthesis:** Novel derivatives are synthesized, often through multi-step reactions.[\[5\]](#)  
[\[6\]](#)
- **Structural Elucidation:** The chemical structures of the newly synthesized compounds are confirmed using analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.  
[\[5\]](#)
- **In Vitro Biological Assays:** The synthesized compounds are screened for biological activity against various cell lines (e.g., cancer cell lines) or enzymatic targets.[\[5\]](#)[\[7\]](#) For instance, the anti-inflammatory activity of morpholinopyrimidine derivatives was assessed in LPS-stimulated macrophage cells.[\[8\]](#)
- **Mechanism of Action Studies:** Further experiments, such as Western blotting and cell cycle analysis, are conducted to elucidate the mechanism by which the active compounds exert their effects.[\[7\]](#)
- **In Silico Studies:** Computational methods like molecular docking are often employed to predict the binding interactions of the compounds with their biological targets.[\[7\]](#)[\[8\]](#)

The following diagram illustrates a generalized workflow for the synthesis and biological evaluation of novel chemical derivatives, which could be applied to

**Methylcyclopentadecenone.**



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Caption: Generalized workflow for synthesis and biological evaluation.

Researchers interested in exploring the therapeutic potential of **Methylcyclopentadecenone** could adapt these general protocols to investigate its effects in various disease models. Given the known biological activities of related cyclopentenone structures, this compound may represent an interesting starting point for medicinal chemistry and drug discovery efforts.

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